

A Comprehensive Technical Guide to N-(4-Methoxy-2-methyl-5-nitrophenyl)acetamide

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Compound of Interest

Compound Name: *N-(5-Methoxy-2-methyl-4-nitrophenyl)acetamide*

CAS No.: 361162-90-5

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An In-depth Examination of its Physicochemical Properties, Synthesis, and Structural Characteristics for Researchers, Scientists, and Drug Development Professionals.

Introduction

This technical guide provides a detailed overview of N-(4-Methoxy-2-methyl-5-nitrophenyl)acetamide, a nitro-derivative of 2-methylmethacetin. It is important to note that while the topic of interest was specified as **N-(5-Methoxy-2-methyl-4-nitrophenyl)acetamide**, the available scientific literature and chemical databases predominantly refer to the N-(4-Methoxy-2-methyl-5-nitrophenyl)acetamide isomer. This guide will focus on the latter, as it is the well-characterized compound with accessible data. This compound is of interest to researchers in medicinal chemistry and drug development due to its structural relation to known analgesic compounds.

Physicochemical Properties

A summary of the key physicochemical properties of N-(4-Methoxy-2-methyl-5-nitrophenyl)acetamide is presented in the table below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ N ₂ O ₄	[1][2][3]
Molecular Weight	224.22 g/mol	[2][3]
CAS Number	196194-97-5	[2][3]
IUPAC Name	N-(4-Methoxy-2-methyl-5-nitrophenyl)acetamide	[2][3]
Appearance	Colorless laths	[2]

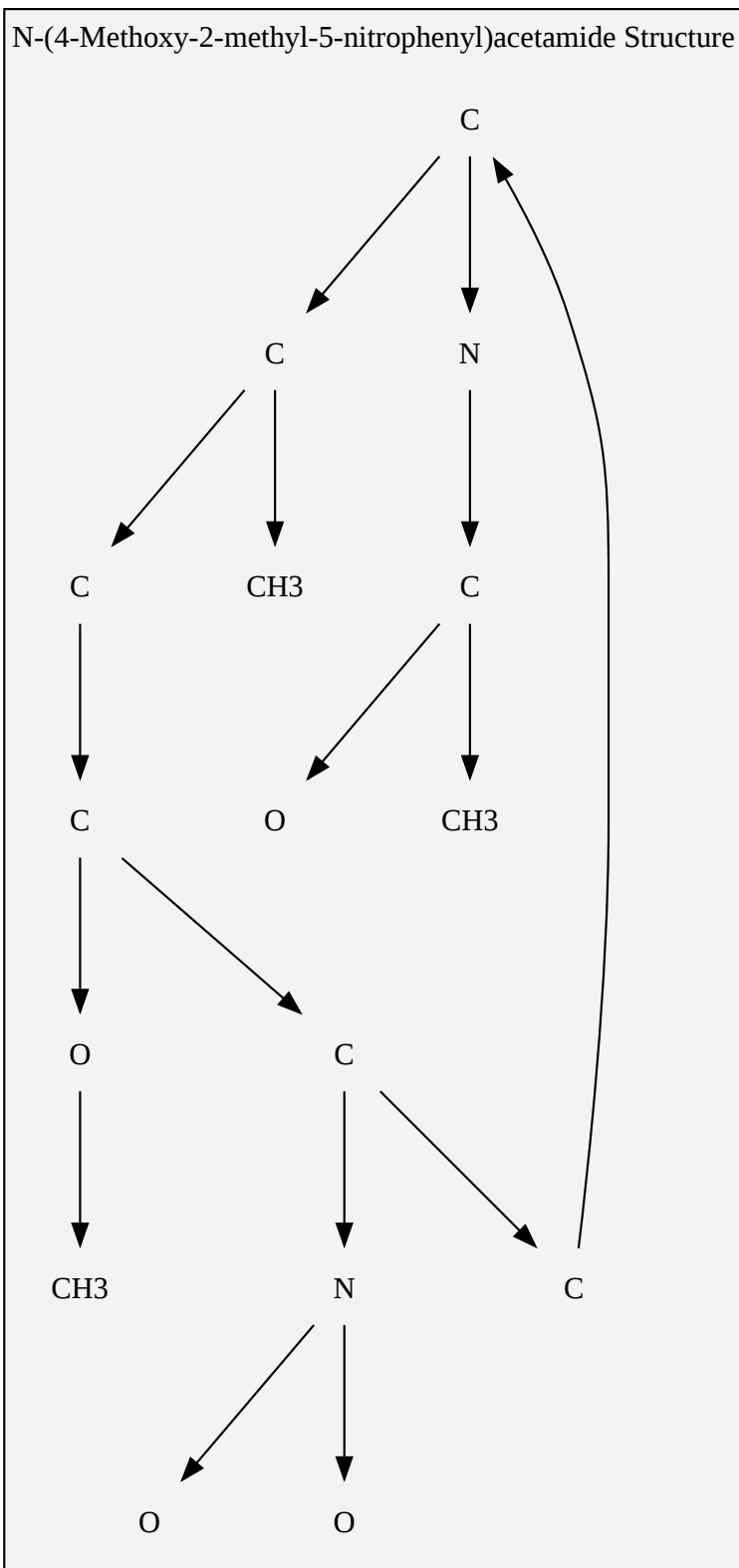
Structural Elucidation

The molecular structure of N-(4-Methoxy-2-methyl-5-nitrophenyl)acetamide has been determined by single-crystal X-ray diffraction.[2][3] The molecule consists of a substituted phenyl ring with four substituents that lie out of the phenyl plane to varying degrees.[1][2][3]

The key structural features include:

- The methyl carbon atom is slightly out of the plane.[2][3]
- The methoxy group is nearly coplanar with the benzene ring.[3]
- The plane of the nitro group is twisted out of the phenyl plane.[1][2][3]
- The acetamide substituent is significantly twisted out of the phenyl plane due to steric hindrance from the adjacent ortho substituents.[1][2]

In the crystal structure, molecules are linked by hydrogen bonds between the acetamide NH group and the carbonyl oxygen atom of an adjacent molecule, forming chains.[1][2][3]



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Caption: 2D chemical structure of N-(4-Methoxy-2-methyl-5-nitrophenyl)acetamide.

Synthesis and Crystallization

Synthesis

N-(4-Methoxy-2-methyl-5-nitrophenyl)acetamide is a nitro-derivative of 2-methylmethacetin [N-(4-methoxy-2-methylphenyl)acetamide].[1] It can be formed via the peroxyxynitrite-mediated oxidation of 2-methylmethacetin under physiologically relevant pH and bicarbonate conditions.[1] This reaction is consistent with electrophilic nitration.

Commercial Availability

The compound has been sourced from commercial suppliers such as AmBeed (Arlington Heights, Illinois, USA).[2][3]

Crystallization

Crystals suitable for X-ray diffraction can be prepared by the slow cooling of a nearly saturated solution of the compound in boiling deionized water.[2]

Potential Applications

While specific applications for N-(4-Methoxy-2-methyl-5-nitrophenyl)acetamide are not extensively documented, its structural similarity to phenacetin and methacetin suggests potential areas of investigation.[1] Phenacetin and its analogues were historically used as antipyretic and analgesic agents.[1] The introduction of a nitro group and an additional methyl group on the phenyl ring, as in the title compound, could modulate its pharmacological or toxicological properties. Its isolation from a reaction mimicking in vivo oxidative stress suggests it could be a potential metabolite of related pharmaceutical compounds.[3]

Safety and Handling

Specific safety and handling data for N-(4-Methoxy-2-methyl-5-nitrophenyl)acetamide are not detailed in the provided search results. As with any chemical compound, it should be handled with appropriate personal protective equipment in a well-ventilated laboratory setting.

Conclusion

N-(4-Methoxy-2-methyl-5-nitrophenyl)acetamide is a well-characterized compound with a defined molecular and crystal structure. While its direct applications are yet to be fully explored, its relationship to historically significant analgesic compounds makes it a molecule of interest for further research in medicinal chemistry and toxicology. The synthesis via a biomimetic oxidation reaction also opens avenues for studying the in vivo metabolism of related compounds under conditions of oxidative stress.

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